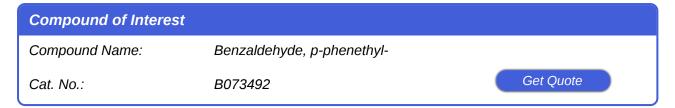


Application Notes and Protocols: p-Phenethyl Benzaldehyde in Fragrance Formulation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

p-Phenethyl benzaldehyde is an aromatic aldehyde that serves as a valuable ingredient in the fragrance industry. Its unique olfactory profile, characterized by floral, rosy, and slightly green notes with a hint of almond, makes it a versatile component in a wide array of fragrance compositions. This document provides detailed application notes and experimental protocols for the effective use and evaluation of p-phenethyl benzaldehyde in fragrance formulations.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of p-phenethyl benzaldehyde is essential for its effective incorporation into fragrance formulations.



Property	Value	Reference
Chemical Name	4-(2- Phenylethyl)benzaldehyde	INVALID-LINK
Synonyms	p-Phenethylbenzaldehyde, 4- Phenethylbenzaldehyde	INVALID-LINK
CAS Number	1212-50-6	INVALID-LINK
Molecular Formula	C15H14O	INVALID-LINK
Molecular Weight	210.27 g/mol	INVALID-LINK
Appearance	Colorless to pale yellow liquid	General knowledge
Odor Profile	Floral, rosy, green, with almond and hyacinth nuances	General knowledge
Boiling Point	Approximately 320-322 °C (estimated)	General knowledge
Solubility	Soluble in ethanol and other organic solvents; sparingly soluble in water.	[1]
Vapor Pressure	Low (contributes to its longevity in a fragrance)	General knowledge

Olfactory Profile and Applications

p-Phenethyl benzaldehyde is prized for its ability to impart a natural, floral character to fragrances. It is a key component in creating realistic rose and other floral accords.

Typical Applications:

- Fine Fragrances: Used to build and enhance floral hearts, particularly in rose, lilac, and hyacinth compositions.
- Personal Care Products: Incorporated into lotions, creams, and soaps to provide a pleasant and lasting scent.



 Household Products: Utilized in air fresheners and fabric care products for its fresh and floral aroma.

Safety and Regulatory Information

The safe use of fragrance ingredients is paramount. The International Fragrance Association (IFRA) sets standards for the use of fragrance materials to ensure consumer safety.[2] While specific IFRA standards for p-phenethyl benzaldehyde are not publicly detailed, standards for the related compound, benzaldehyde, provide a useful reference for potential restrictions and safety considerations.[3][4] The Research Institute for Fragrance Materials (RIFM) conducts safety assessments of fragrance ingredients.[5]

General Safety Precautions:

- Handle in a well-ventilated area.[3]
- Wear appropriate personal protective equipment (gloves, safety glasses).[3]
- Store in a cool, dry place away from direct sunlight.[3]

Experimental Protocols Stability Testing of p-Phenethyl Benzaldehyde in a Cosmetic Base

Objective: To evaluate the chemical and physical stability of p-phenethyl benzaldehyde in a representative cosmetic formulation (e.g., lotion, alcoholic perfume) over time and under various storage conditions.

Methodology:

- Sample Preparation:
 - Prepare a control batch of the cosmetic base without any fragrance.
 - Prepare a test batch of the cosmetic base containing a known concentration of pphenethyl benzaldehyde (e.g., 0.5% w/w).



- Package the samples in the intended final packaging.
- Storage Conditions:
 - Store samples under the following conditions:
 - Accelerated Stability: 40°C ± 2°C / 75% RH ± 5% RH for 3 months.[6]
 - Real-Time Stability: 25°C ± 2°C / 60% RH ± 5% RH for a duration equivalent to the desired shelf life (e.g., 24 months).[6]
 - Light Exposure: Exposure to UV light to simulate the effects of sunlight.[7]
- Evaluation Intervals:
 - Evaluate the samples at initial time point (T=0) and at regular intervals (e.g., 1, 2, and 3 months for accelerated testing; 3, 6, 12, 18, and 24 months for real-time testing).
- · Parameters to Evaluate:
 - Physical Characteristics: Color, clarity, viscosity, and phase separation.
 - Chemical Characteristics: pH and quantitative analysis of p-phenethyl benzaldehyde concentration using Gas Chromatography-Mass Spectrometry (GC-MS).[8]
 - Olfactory Characteristics: Sensory evaluation of the fragrance profile by a trained panel.

Data Presentation:



Time (Months	Storage Conditi on	Color	Clarity	Viscosit y (cP)	рН	p- Pheneth yl Benzald ehyde Conc. (%)	Olfactor y Notes
0	-						
1	40°C						
2	40°C						
3	40°C						
3	25°C	_					
6	25°C	_					
12	25°C						

Protocol for Sensory Evaluation of Fragrance Performance

Objective: To assess the olfactory characteristics and performance of p-phenethyl benzaldehyde in a finished product.

Methodology:

- Panelist Selection:
 - Recruit a panel of trained sensory assessors.[9] The number of panelists should be sufficient for statistical significance (typically 8-12).
- Testing Environment:
 - Conduct the evaluation in a well-ventilated, odor-free room.[10]
- Sample Presentation:



- Present the samples in a blinded and randomized manner.
- For fine fragrances, apply a controlled amount to fragrance blotters.
- For lotions or creams, apply a standardized amount to the forearm.

Evaluation Procedure:

- Instruct panelists to evaluate the fragrance at different time points (e.g., initial, 1 hour, 4 hours, 8 hours) to assess the top, middle, and base notes.
- Panelists should rate the intensity of specific odor descriptors (e.g., floral, rosy, green, almond) on a labeled magnitude scale (LMS).
- Panelists should also provide an overall hedonic (liking) score.

Data Presentation:

Time	Odor Descriptor	Mean Intensity Score (LMS)	Standard Deviation
Initial	Floral		
Rosy			
Green			
1 Hour	Floral		
Rosy			
Green			
4 Hours	Floral	_	
Rosy		-	
Green	_		

Protocol for Headspace Analysis of Fragrance Longevity on Skin

Methodological & Application





Objective: To quantitatively measure the release of p-phenethyl benzaldehyde from the skin over time.

Methodology:

- Participant Preparation:
 - Participants should avoid using scented products for 24 hours prior to the study.[11]
 - Clean the application area (e.g., forearm) with an unscented soap and water.[11]
- Fragrance Application:
 - Apply a precise amount of the fragrance formulation containing p-phenethyl benzaldehyde to a defined area on the forearm.
- Headspace Sampling:
 - At specified time intervals (e.g., 0, 1, 2, 4, 6, 8 hours), collect the volatile compounds from the headspace above the application site using Solid-Phase Microextraction (SPME).[11]
- GC-MS Analysis:
 - Analyze the collected volatiles by GC-MS to identify and quantify the amount of pphenethyl benzaldehyde.[11]

Data Presentation:



Time (Hours)	p-Phenethyl Benzaldehyde Peak Area (Arbitrary Units)
0	_
1	
2	
4	
6	_
8	_

Visualizations Olfactory Signal Transduction Pathway

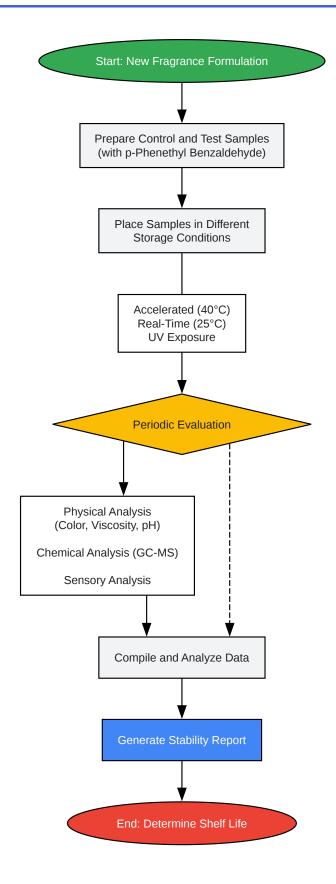


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Caption: Generalized olfactory signal transduction pathway.

Experimental Workflow for Fragrance Stability Testing





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Caption: Workflow for cosmetic fragrance stability testing.



Conclusion

p-Phenethyl benzaldehyde is a valuable raw material for fragrance formulators, offering a unique and desirable floral character. A thorough understanding of its properties and performance is crucial for its successful application. The protocols outlined in this document provide a framework for the comprehensive evaluation of p-phenethyl benzaldehyde in various fragrance formulations, ensuring product stability, performance, and consumer safety. Further research to generate specific quantitative data, such as a precise substantivity index and degradation kinetics in various cosmetic bases, would further enhance the predictive formulation of long-lasting and stable fragrances containing this ingredient.

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